

In-Depth Technical Guide: Physicochemical Properties of trans-2,3-Dihydro-3-ethoxyeuparin

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Compound of Interest

Compound Name: *trans-2,3-Dihydro-3-ethoxyeuparin*

Cat. No.: B592946

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For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-2,3-Dihydro-3-ethoxyeuparin is a natural product belonging to the benzofuran class of compounds.^{[1][2]} This technical guide provides a comprehensive overview of its known physicochemical properties, general experimental protocols for their determination, and a discussion of plausible biological signaling pathways based on the activity of related benzofuran derivatives. This document is intended to serve as a valuable resource for researchers and professionals involved in the study and development of this and similar molecules.

Physicochemical Properties

A summary of the available physicochemical data for **trans-2,3-Dihydro-3-ethoxyeuparin** is presented in Table 1. It is important to note that while fundamental properties such as molecular formula and weight are established, specific experimental values for properties like melting and boiling points are not readily available in the current scientific literature.

Table 1: Physicochemical Properties of **trans-2,3-Dihydro-3-ethoxyeuparin**

Property	Value	Source(s)
CAS Number	1015698-14-2	[1] [2] [3]
Molecular Formula	C ₁₅ H ₁₈ O ₄	[1] [2] [3]
Molecular Weight	262.30 g/mol	[3]
Appearance	Powder	[4]
Solubility (Qualitative)	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[4]
Melting Point	Data not available in searched literature.	
Boiling Point	Data not available in searched literature.	
Storage	Desiccate at -20°C	[2] [4]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **trans-2,3-Dihydro-3-ethoxyeuparin** are not available in the reviewed literature. However, the following sections describe generalized and widely accepted methodologies for determining the melting point and solubility of related benzofuran and natural product compounds.

Determination of Melting Point

The melting point of a solid organic compound is a critical indicator of its purity. A sharp melting range typically signifies a pure compound, while a broad range often indicates the presence of impurities.

Principle: The sample is heated at a controlled rate, and the temperature range over which the solid transitions to a liquid is observed.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)

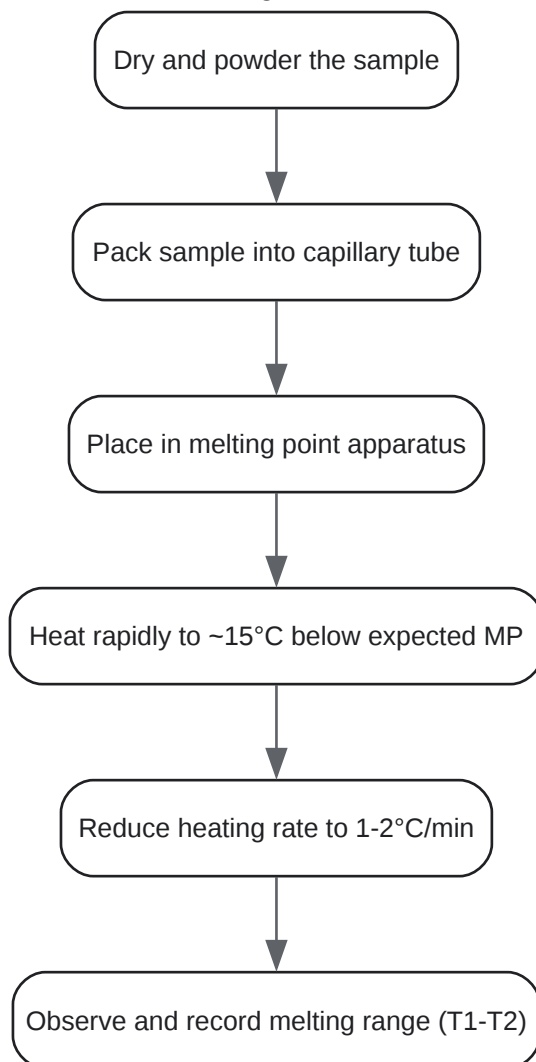
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry, powdered **trans-2,3-Dihydro-3-ethoxyeuparin** is packed into the sealed end of a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point (if known from analogous compounds). The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting range is reported as $T_1 - T_2$.

Workflow for Melting Point Determination

Workflow for Melting Point Determination



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Caption: A generalized workflow for determining the melting point of a solid organic compound.

Determination of Solubility

Understanding the solubility of a compound is crucial for its formulation, purification, and biological testing.

Principle: A standardized amount of the solute is mixed with a specific volume of a solvent to determine if it dissolves at a given temperature. This can be a qualitative assessment or a quantitative measurement.

Apparatus:

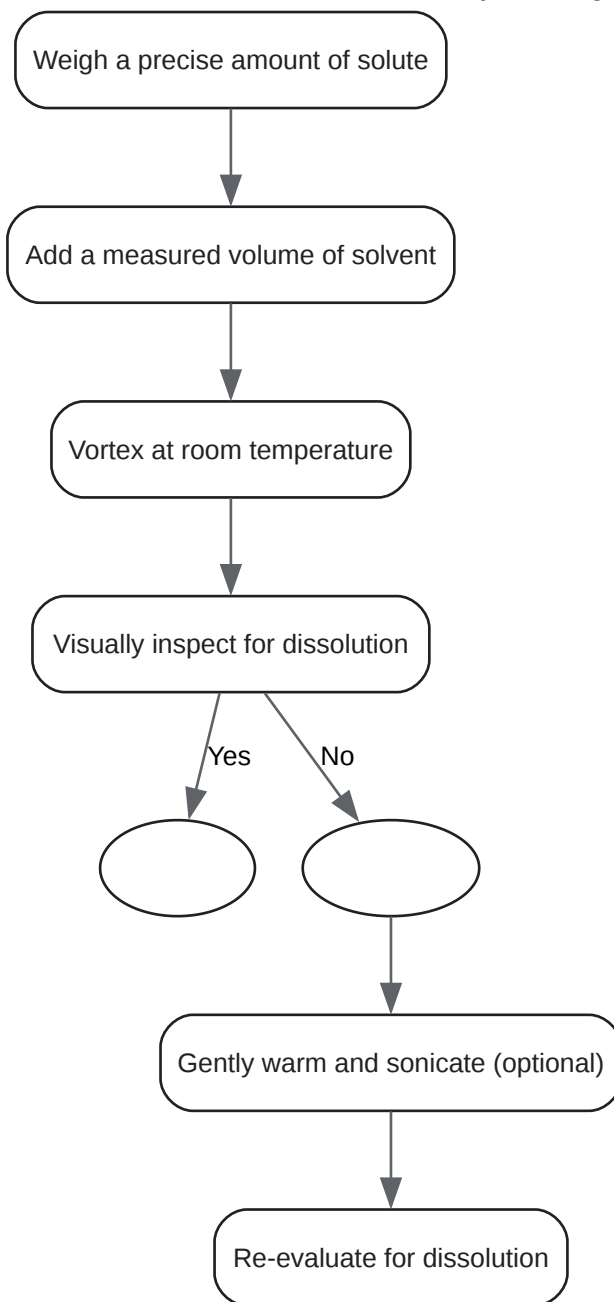
- Vials or test tubes
- Vortex mixer
- Water bath or incubator
- Analytical balance
- Pipettes

Procedure (Qualitative):

- Sample Preparation: Weigh a small, precise amount of **trans-2,3-Dihydro-3-ethoxyeuparin** (e.g., 1 mg) into a clean vial.
- Solvent Addition: Add a measured volume of the desired solvent (e.g., 1 mL of DMSO) to the vial.
- Dissolution: Vortex the mixture for 1-2 minutes at room temperature.
- Observation: Visually inspect the solution for any undissolved particles. If the solid has completely dissolved, the compound is considered soluble under these conditions.
- Heating (Optional): If the compound is not soluble at room temperature, the vial can be gently warmed (e.g., in a 37°C water bath) and sonicated to aid dissolution.^[4] Any changes in solubility should be noted.

Workflow for Solubility Determination

Workflow for Qualitative Solubility Testing



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Caption: A generalized workflow for the qualitative assessment of a compound's solubility.

Plausible Biological Signaling Pathways

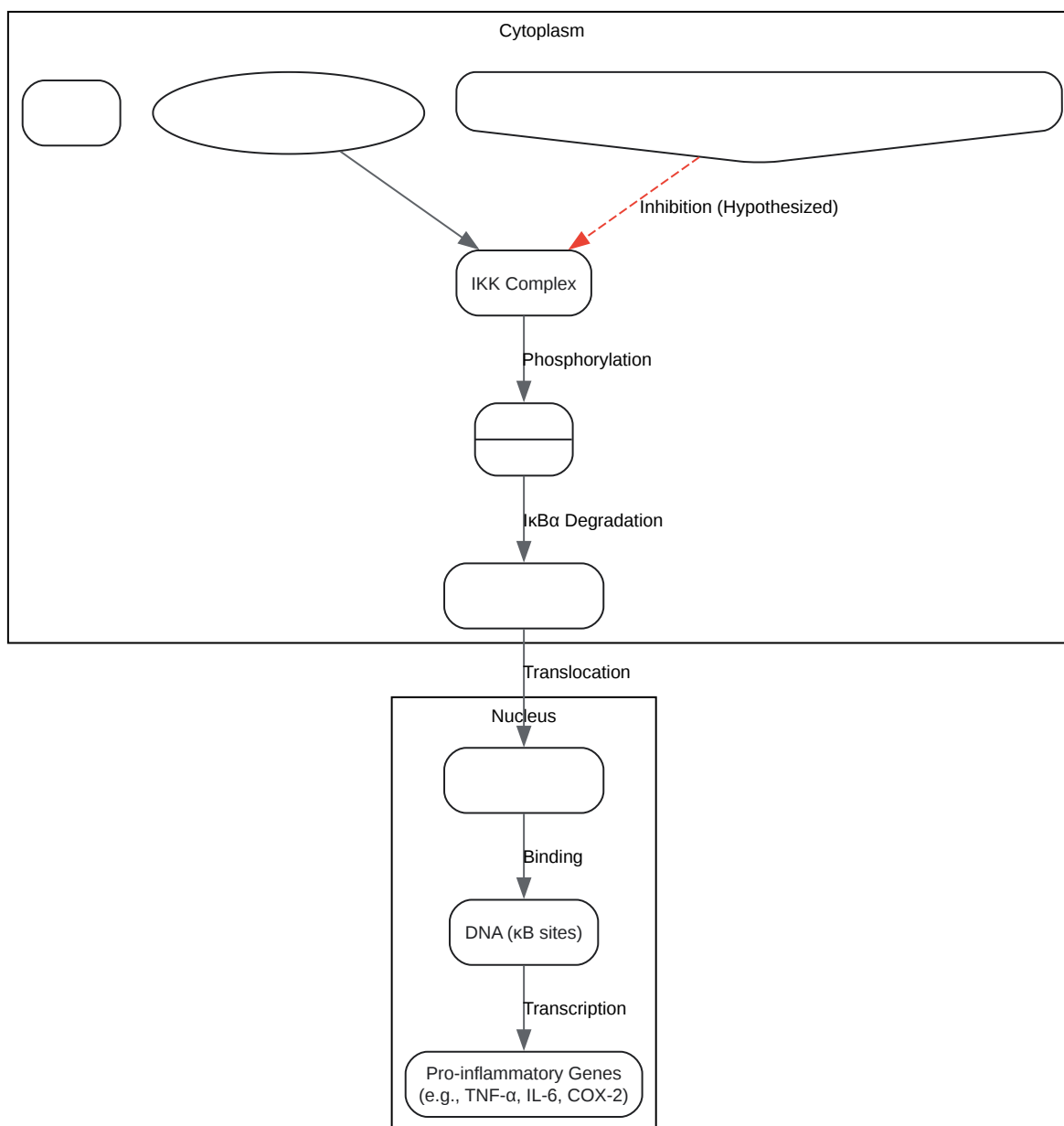
Direct experimental evidence detailing the specific signaling pathways modulated by **trans-2,3-Dihydro-3-ethoxyeuparin** is currently unavailable in the scientific literature. However, studies

on related benzofuran derivatives provide insights into potential mechanisms of action. Benzofurans are known to exhibit a wide range of biological activities, including anti-inflammatory and anticancer effects, often through the modulation of key signaling cascades.[5]
[6]

Two prominent pathways that are frequently implicated in the biological activity of benzofuran derivatives are the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) and MAPK (Mitogen-Activated Protein Kinase) signaling pathways.[5] These pathways are central regulators of inflammation, cell proliferation, and survival.

The diagram below illustrates a simplified representation of the NF- κ B signaling pathway, a plausible target for benzofuran derivatives.

NF- κ B Signaling Pathway

Hypothesized Modulation of NF- κ B Pathway by Benzofuran Derivatives[Click to download full resolution via product page](#)

Caption: A plausible mechanism where benzofuran derivatives may inhibit the NF-κB signaling pathway.

Disclaimer: This guide is intended for informational purposes for a scientific audience. The lack of specific experimental data for **trans-2,3-Dihydro-3-ethoxyeuparin** necessitates the use of generalized protocols and hypothesized biological activities based on related compounds. Researchers should independently validate all experimental procedures and biological hypotheses.

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